

Potential Pathways for N-nitroso-deucravacitinib Synthesis: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-deucravacitinib*

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Abstract

Deucravacitinib, a selective tyrosine kinase 2 (TYK2) inhibitor, represents a significant advancement in the treatment of moderate-to-severe plaque psoriasis. As with all pharmaceuticals containing secondary amine moieties, there is a theoretical risk of forming N-nitroso-drug substance-related impurities (NDSRIs), such as **N-nitroso-deucravacitinib**. This technical guide provides a comprehensive overview of the potential synthetic pathways for **N-nitroso-deucravacitinib**, the inherent chemical challenges associated with its formation, and the analytical methodologies for its detection. The document synthesizes current scientific understanding, including computational and experimental perspectives, to offer a thorough resource for risk assessment and management.

Introduction to N-Nitrosamines and Deucravacitinib

N-nitrosamines are a class of organic compounds characterized by a nitroso group ($-N=O$) bonded to an amine nitrogen. Many N-nitrosamines are classified as probable human carcinogens, making their presence in pharmaceuticals a significant safety concern for

regulatory bodies and manufacturers. The formation of N-nitrosamines typically occurs when a secondary or tertiary amine reacts with a nitrosating agent.

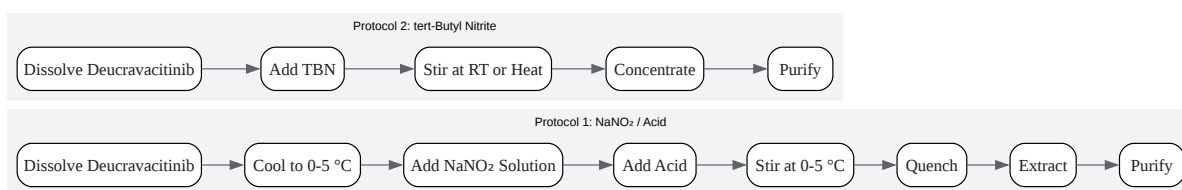
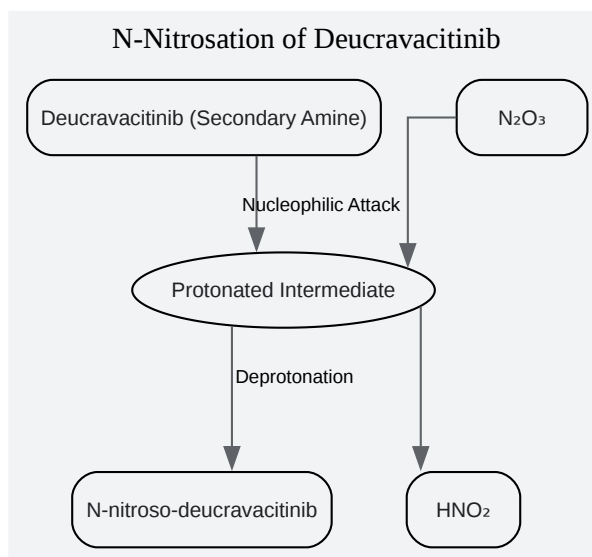
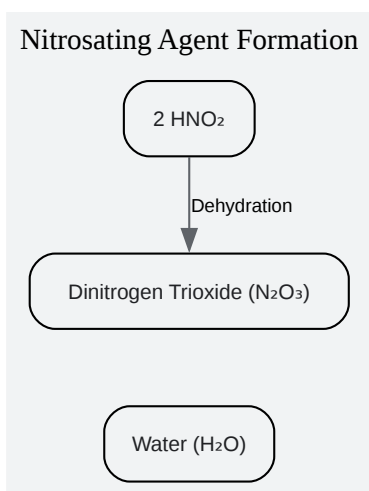
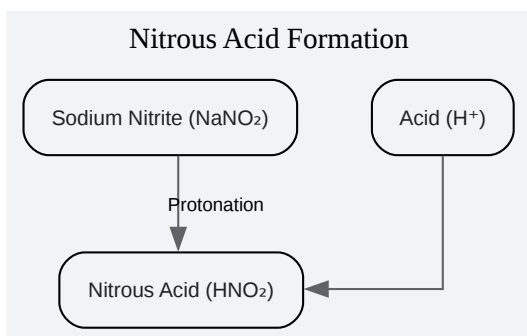
Deucravacitinib's molecular structure contains a secondary amine, which theoretically makes it susceptible to N-nitrosation. However, the reactivity of this amine is significantly influenced by its local chemical environment.

Table 1: Physicochemical Properties of **N-nitroso-deucravacitinib**

Property	Value
Molecular Formula	C ₂₀ H ₂₁ N ₉ O ₄
Molecular Weight	454.46 g/mol
IUPAC Name	6-(cyclopropanecarboxamido)-4-((2-methoxy-3-(1-methyl-1H-1,2,4-triazol-3-yl)phenyl)(nitroso)amino)-N-(methyl-d3)pyridazine-3-carboxamide

Potential Synthetic Pathways for N-nitroso-deucravacitinib

The synthesis of N-nitrosamines from secondary amines is a well-established chemical transformation. The general mechanism involves the reaction of an unprotonated secondary amine with a nitrosating agent. The most common nitrosating agent is nitrous acid (HNO₂), which is typically formed in situ from a nitrite salt (e.g., sodium nitrite) under acidic conditions.



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